

A Comprehensive Technical Guide to the Safe Handling of DI-Tert-butylcyclohexylphosphine

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Compound of Interest

Compound Name: *DI-Tert-butylcyclohexylphosphine*

Cat. No.: *B1352314*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling procedures for **DI-Tert-butylcyclohexylphosphine**. The information is intended to support researchers, scientists, and professionals in the drug development field in maintaining a safe laboratory environment.

Hazard Identification and Classification

DI-Tert-butylcyclohexylphosphine is classified as a hazardous substance. Adherence to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals is mandatory.

Table 1: GHS Classification[1][2]

Classification	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 1
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)

Table 2: GHS Label Elements[1][2]

Element	Description
Pictogram(s)	
Signal Word	Danger
Hazard Statement(s)	H315: Causes skin irritation. [1] [2] H318: Causes serious eye damage. [1] [2] H335: May cause respiratory irritation. [1] [2]
Precautionary Statement(s)	A comprehensive list of precautionary statements is provided in the subsequent sections of this guide.

Physical and Chemical Properties

Understanding the physical and chemical properties of **DI-Tert-butylcyclohexylphosphine** is crucial for its safe handling and storage.

Table 3: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₉ P	[1]
Molecular Weight	228.35 g/mol	[1] [2]
Appearance	Colorless liquid	[2]
Density	0.889 g/mL at 25°C	[2]
Boiling Point	282 °C	[2]
Flash Point	68 °C	[2]
Refractive Index	n _{20/D} 1.506	[2]

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are paramount to minimizing exposure risks.

Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood.[2]
- Use non-sparking tools and explosion-proof equipment.[3][4]
- Ensure all metal parts of equipment are grounded to prevent static discharge.[3]

Personal Protective Equipment

Table 4: Recommended Personal Protective Equipment

PPE	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.[2]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[2]
- Wash hands thoroughly after handling.[2][5]
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.[2]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Table 5: First Aid Procedures[2][3]

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[2] If breathing is difficult, administer oxygen. Seek immediate medical attention.[2]
Skin Contact	Immediately wash the affected area with plenty of water for at least 15 minutes.[3] Remove contaminated clothing. If skin irritation occurs, get medical help.[2]
Eye Contact	Immediately rinse with water for several minutes.[2] Remove contact lenses, if present and easy to do. Continue rinsing.[2] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]

Storage and Disposal

Proper storage and disposal are essential to prevent accidents and environmental contamination.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][5]
- Store in a "Flammables area".[2]
- Keep away from heat, sparks, and open flames.[3]
- Store under an inert atmosphere.[3]
- Incompatible materials include strong oxidizing agents and halogens.[3]

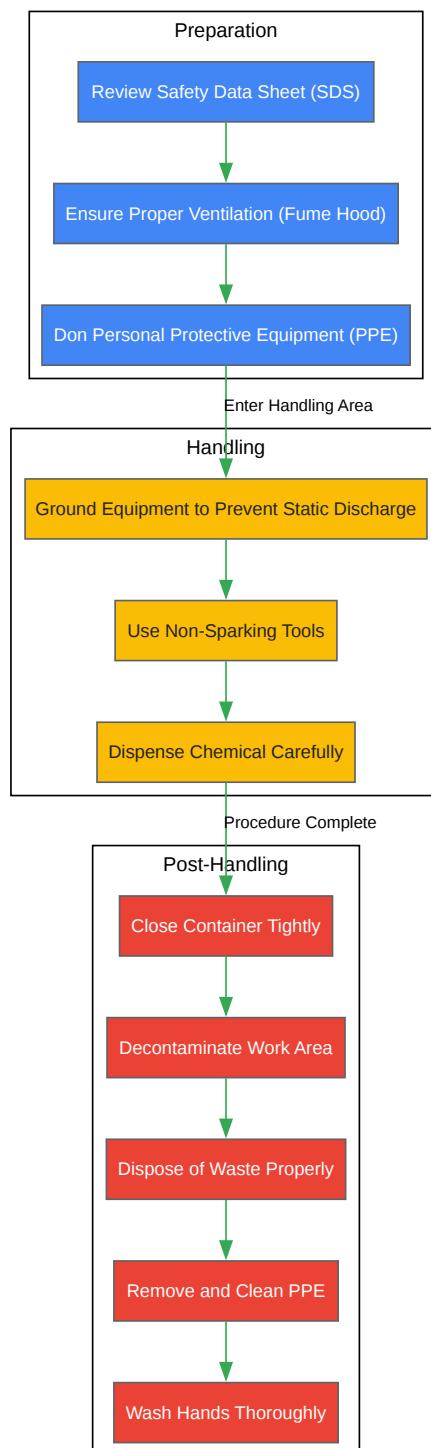
Disposal

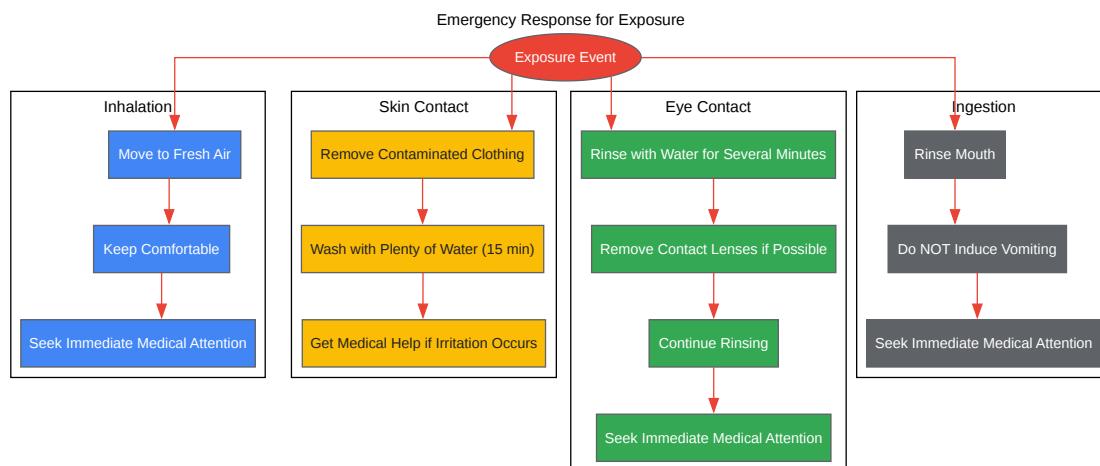
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#)
- Do not allow the chemical to enter drains.[\[4\]](#)

Experimental Protocols and Workflows

Visual aids can clarify complex procedures and relationships, enhancing safety and comprehension.

Safe Handling Workflow for DI-Tert-butylcyclohexylphosphine





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References

- 1. Di-tert-butylcyclohexylphosphine | C₁₄H₂₉P | CID 4643321 - PubChem
[pubchem.ncbi.nlm.nih.gov]

- 2. echemi.com [echemi.com]
- 3. fishersci.com [fishersci.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. tcichemicals.com [tcichemicals.com]
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